

# Personal protective equipment for handling Telotristat besilate

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## Compound of Interest

Compound Name: *Telotristat besilate*

Cat. No.: *B611281*

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## Essential Safety and Handling Guide for Telotristat Besilate

This guide provides crucial safety and logistical information for laboratory professionals handling **Telotristat besilate**. It offers procedural, step-by-step guidance to ensure safe operational use and disposal, reinforcing best practices in laboratory safety and chemical management.

## Hazard Identification and Personal Protective Equipment

**Telotristat besilate** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1]</sup> Therefore, adherence to stringent safety protocols and the use of appropriate personal protective equipment (PPE) are mandatory.

Summary of Personal Protective Equipment (PPE) Recommendations

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[2]
Skin Protection	Gloves	Appropriate chemical-resistant gloves (e.g., standard BS EN 374:2003). Inspect before use. [3]
Protective Clothing	Fire/flammable resistant and impervious clothing.[2] A lab coat or gown designed to resist chemical permeation is necessary.	
Respiratory Protection	Respirator	A fit-tested NIOSH-certified N95 or N100 respirator is strongly recommended when there is a risk of generating airborne powder or aerosols. [4]

Occupational Exposure Limits (OELs) for **Telotristat besilate** have not been established and are listed as "no data available" in safety data sheets.

## Operational Plan for Safe Handling

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that a safety shower and an eyewash station are readily accessible and in good working order.[3]
- Designate a specific area for handling **Telotristat besilate** to minimize the risk of contamination.

## 2. Donning Personal Protective Equipment (PPE):

- Before handling the compound, put on all required PPE as detailed in the table above.
- Gloves should be donned last and removed first.

## 3. Handling the Compound:

- Avoid direct contact with the skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.[3]
- Do not eat, drink, or smoke in the designated handling area.
- Use dedicated equipment (spatulas, weighing paper, etc.) and clean it thoroughly after use.

## 4. After Handling:

- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Remove and properly dispose of single-use PPE. Reusable PPE must be decontaminated according to institutional protocols.

# Disposal Plan

All waste materials contaminated with **Telotristat besilate** must be treated as hazardous waste.

## 1. Waste Segregation:

- Segregate **Telotristat besilate** waste from other laboratory waste streams.
- Use clearly labeled, sealed containers for solid and liquid waste.

## 2. Solid Waste Disposal:

- This includes contaminated gloves, weighing paper, pipette tips, and empty containers.

- Place all solid waste in a designated, leak-proof hazardous waste container.

### 3. Liquid Waste Disposal:

- Collect all liquid waste containing **Telotristat besilate** in a dedicated, sealed, and properly labeled hazardous waste container.
- Do not pour **Telotristat besilate** waste down the drain.<sup>[3]</sup>

### 4. Final Disposal:

- Arrange for the disposal of hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

## Experimental Protocol: Weighing and Preparing a Solution

This protocol outlines the steps for safely weighing **Telotristat besilate** powder and preparing a stock solution.

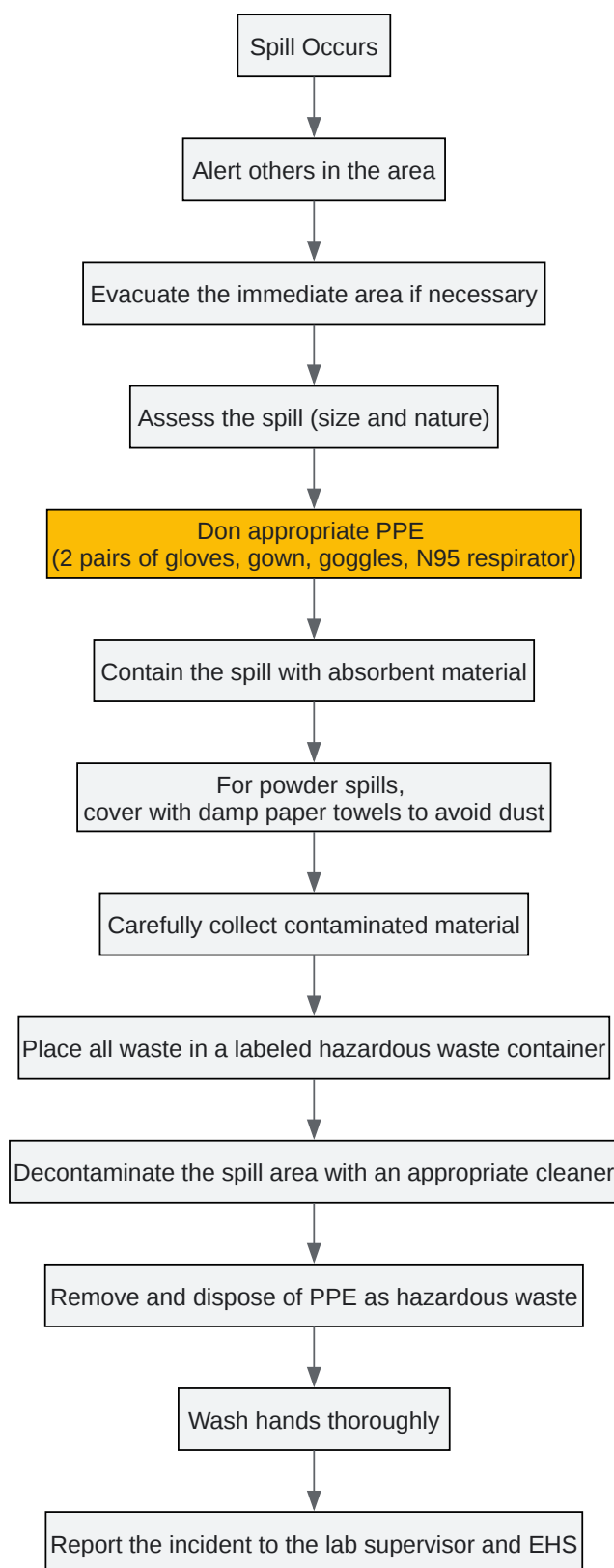
### 1. Materials:

- **Telotristat besilate** powder
- Analytical balance
- Weighing paper or boat
- Spatula
- Appropriate solvent
- Volumetric flask
- Personal Protective Equipment (as specified above)

### 2. Procedure:

- Ensure the analytical balance is clean and located inside a chemical fume hood or a ventilated balance enclosure.
- Don all required PPE.
- Carefully transfer the desired amount of **Telotristat besilate** powder from the storage container to the weighing paper using a clean spatula. Avoid creating dust.
- Record the exact weight.
- Carefully transfer the weighed powder into a volumetric flask.
- Rinse the weighing paper with a small amount of the chosen solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add the solvent to the volumetric flask, filling it to approximately half the final volume.
- Cap and gently swirl the flask to dissolve the powder. Sonication may be used if necessary.
- Once dissolved, add more solvent to reach the final volume mark.
- Cap and invert the flask several times to ensure the solution is homogeneous.
- Label the solution clearly with the compound name, concentration, solvent, and date of preparation.

Workflow for Handling a **Telotristat Besilate** Spill



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Caption: Workflow for a safe and effective response to a **Telotristat besilate** spill.

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